

Solid-Phase Extraction Protocol for Dicyclohexyl Phthalate (DCHP)

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Compound of Interest

Compound Name: *Dicyclohexyl phthalate*

Cat. No.: *B1670489*

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Application Note and Protocol

This document provides a detailed protocol for the extraction and purification of **Dicyclohexyl Phthalate** (DCHP) from aqueous samples using solid-phase extraction (SPE). This method is applicable for the analysis of DCHP in various matrices, including environmental water samples and food simulants.

Dicyclohexyl phthalate is a plasticizer used in a variety of consumer products, and its presence in the environment and consumer goods is of increasing concern.^{[1][2]} Accurate quantification of DCHP requires efficient sample preparation to remove interfering substances and concentrate the analyte. Solid-phase extraction is a widely used technique for this purpose, offering high recovery and clean extracts.^{[3][4][5]}

Principle of the Method

This protocol utilizes a reversed-phase SPE mechanism.^{[3][6]} A C18 sorbent is used as the solid phase, which retains nonpolar compounds like DCHP from a polar aqueous matrix.^{[3][7]} Interferences are washed away with a polar solvent, and the target analyte, DCHP, is then eluted with a nonpolar organic solvent.

Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific sample matrix and analytical instrumentation.

Materials and Reagents:

- SPE Cartridges: C18 cartridges (e.g., 100 mg/1 mL)[3][9]
- DCHP Standard: Analytical grade
- Methanol (MeOH): HPLC grade[9]
- Acetonitrile (MeCN): HPLC grade[9][10]
- Water: Deionized or HPLC grade[9]
- Nitrogen Gas: High purity
- Glassware: Volumetric flasks, beakers, vials (use of plasticware should be minimized to avoid phthalate contamination)[11]
- SPE Vacuum Manifold[3]
- Sample Filtration Apparatus: (e.g., 0.45 μ m syringe filters)[3]

Procedure:

- Sample Pre-treatment:
 - For aqueous samples, adjust the pH to approximately 5.0 for optimal retention on the C18 cartridge.[3]
 - If the sample contains suspended solids, it should be filtered through a 0.45 μ m filter before application to the SPE cartridge.[3]
 - For solid samples, an initial solvent extraction (e.g., with hexane/acetone) may be necessary before proceeding with SPE.[12]
- SPE Cartridge Conditioning:
 - Pass 5 mL of acetonitrile through the C18 cartridge to activate the sorbent.[10]
 - Do not allow the cartridge to dry.

- SPE Cartridge Equilibration:
 - Pass 5 mL of purified water through the cartridge to equilibrate the sorbent to the aqueous sample conditions.[\[10\]](#)
 - Ensure the sorbent bed does not dry out before sample loading.
- Sample Loading:
 - Load the pre-treated sample onto the SPE cartridge at a slow and steady flow rate (approximately 1-2 drops per second).[\[9\]](#)[\[13\]](#)
 - The volume of the sample will depend on the expected concentration of DCHP.
- Washing:
 - After loading the entire sample, wash the cartridge to remove any polar impurities that may have been retained.
 - Pass a small volume of a weak solvent, such as a 5% methanol in water solution, through the cartridge.[\[9\]](#) This step is crucial for removing interferences without eluting the target analyte.
- Elution:
 - Elute the retained DCHP from the cartridge using a nonpolar organic solvent.
 - Acetonitrile is an effective elution solvent for DCHP.[\[10\]](#) A study showed that 7 mL of acetonitrile was sufficient to completely elute DCHP from a C18 column.[\[10\]](#)
 - Collect the eluate in a clean collection tube.
- Post-Elution Processing:
 - The collected eluate can be concentrated to increase the analyte concentration. This is typically done by evaporating the solvent under a gentle stream of nitrogen gas.[\[7\]](#)[\[10\]](#)

- Reconstitute the dried residue in a small, known volume of a solvent compatible with the analytical instrument (e.g., methanol or the initial mobile phase of the HPLC).^{[10][14]}
- The sample is now ready for analysis by methods such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).^{[7][8]}

Data Presentation

The following table summarizes typical performance data for the analysis of phthalates, including DCHP, using SPE-based methods.

Parameter	Value	Reference
Recovery	71.27 - 106.97% (for a mixture of 10 phthalates)	^[7]
Limit of Detection (LOD)	6.0 - 23.8 ng/mL (for a mixture of 10 phthalates)	^[7]
Correlation Coefficient (r)	> 0.9999	^[7]
Relative Standard Deviation (RSD)	0.86 - 8.00%	^[7]

Experimental Workflow



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Caption: Workflow for **Dicyclohexyl Phthalate (DCHP)** Solid-Phase Extraction.

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. gcms.cz [gcms.cz]
- 3. mdpi.com [mdpi.com]
- 4. pro3c304b.pic32.websiteonline.cn [pro3c304b.pic32.websiteonline.cn]
- 5. Current Sample Preparation Methods and Determination Techniques for the Determination of Phthalic Acid Ester Plasticizers in Edible Oils - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. academic.oup.com [academic.oup.com]
- 8. researchgate.net [researchgate.net]
- 9. C18 Cartridge Solid Phase Extraction (SPE) for MS analysis | Cornell Institute of Biotechnology | Cornell University [biotech.cornell.edu]
- 10. academic.oup.com [academic.oup.com]
- 11. Demonstrating the application of a liquid chromatography-mass spectrometry method for the determination of phthalate diesters in complex solid and liq ... - Analytical Methods (RSC Publishing) DOI:10.1039/D5AY01057H [pubs.rsc.org]
- 12. Determination of di-(2-ethylhexyl)phthalate in environmental samples by liquid chromatography coupled with mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. gcms.cz [gcms.cz]
- 14. agilent.com [agilent.com]
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